

Vergleichende Analyse von ToTo-3 und Propidiumiodid zur Beurteilung der Zellviabilität

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ToTo-3

Cat. No.: B15557328

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Die genaue Unterscheidung zwischen lebenden und toten Zellen ist ein fundamentaler Aspekt in zahlreichen Bereichen der biologischen Forschung und der pharmazeutischen Entwicklung. Die Integrität der Zellmembran dient hierbei als gängiger Indikator für die Zellviabilität. Fluoreszenzfarbstoffe, die für intakte Zellmembranen undurchlässig sind, stellen ein unverzichtbares Werkzeug dar, um tote oder sterbende Zellen mit kompromittierten Membranen zu identifizieren. Zu den etablierten Farbstoffen in diesem Bereich gehören Propidiumiodid (PI) und neuere Alternativen wie **ToTo-3**-Iodid. Dieser Leitfaden bietet eine detaillierte vergleichende Analyse beider Farbstoffe, unterstützt durch quantitative Daten und experimentelle Protokolle, um Forschern bei der Auswahl des geeigneten Reagenzes für ihre spezifischen Anwendungen zu helfen.

Wirkmechanismus und grundlegende Prinzipien

Sowohl **ToTo-3** als auch Propidiumiodid sind interkalierende Nukleinsäurefarbstoffe, die aufgrund ihrer chemischen Struktur die intakte Plasmamembran lebender Zellen nicht passieren können. Gelangen sie jedoch in Zellen mit geschädigter Membran, binden sie an doppelsträngige DNA (und in geringerem Maße an RNA), was zu einer signifikanten Steigerung ihrer Fluoreszenzquantenausbeute führt. Diese Eigenschaft ermöglicht eine klare Unterscheidung zwischen lebenden (nicht-fluoreszierenden) und toten (hell fluoreszierenden) Zellen.

Propidiumiodid (PI) ist ein Phenanthridinium-Farbstoff, der seit Jahrzehnten als Goldstandard für die Viabilitätsfärbung, insbesondere in der Durchflusszytometrie, gilt.[1][2][3] Nach der Interkalation in die DNA-Doppelhelix wird seine Fluoreszenz um das 20- bis 30-fache verstärkt.[1][3][4]

ToTo-3-Iodid gehört zur Familie der dimeren Cyanin-Farbstoffe.[5] Diese Farbstoffe zeichnen sich durch eine außergewöhnlich hohe Affinität zu Nukleinsäuren aus.[5] **ToTo-3** ist in Lösung praktisch nicht fluoreszierend und emittiert erst nach Bindung an DNA ein helles, fernrotes Fluoreszenzsignal.[5] Diese Eigenschaft sorgt für ein exzellentes Signal-Rausch-Verhältnis.

Quantitative Daten und Eigenschaften im Vergleich

Die Auswahl des passenden Farbstoffs hängt maßgeblich von den spezifischen experimentellen Anforderungen ab, wie z.B. dem verwendeten Instrumentarium und der Notwendigkeit von Multiplex-Analysen mit anderen Fluorophoren. Die folgende Tabelle fasst die wichtigsten quantitativen und qualitativen Eigenschaften von **ToTo-3** und Propidiumiodid zusammen.

Eigenschaft	ToTo-3 Iodid	Propidiumiodid (PI)	Referenz(en)
Chemische Klasse	Symmetrisches Cyanin-Dimer	Phenanthridinium-Verbindung	[5]
Anregungsmaximum (an DNA gebunden)	ca. 642 nm	ca. 535 nm	[5],[1][2][3]
Emissionsmaximum (an DNA gebunden)	ca. 661 nm	ca. 617 nm	[5],[1][2][3]
Fluoreszenzfarbe	Fernrot	Orange-Rot	[5],[1]
Zellpermeabilität	Membran-impermeabel	Membran-impermeabel	[5],[1][2][3]
Bindungsziel	Nukleinsäuren (DNA/RNA)	Nukleinsäuren (DNA/RNA)	[5],[1][6]
Laser-Kompatibilität	HeNe (633 nm), Rot (z.B. 640 nm)	Blau (488 nm), Grün (532 nm)	[2],[6]
Vorteile	Fernrote Emission minimiert Autofluoreszenz; Geringe spektrale Überlappung mit gängigen Fluorophoren (FITC, PE); Hohe Affinität und Sensitivität	Weit verbreitet und gut charakterisiert; Kostengünstig; Robuste Leistung	[6][7]
Nachteile	Höhere Kosten	Breites Emissionsspektrum kann zu spektraler Überlappung führen; Geringere Sensitivität im Vergleich zu Cyanin-Dimeren	[8]

Experimentelle Protokolle

Die folgenden Protokolle beschreiben die allgemeine Vorgehensweise zur Färbung von Säugetierzellen in Suspension für die Analyse mittels Durchflusszytometrie. Die Konzentrationen und Inkubationszeiten sollten für spezifische Zelltypen und experimentelle Bedingungen optimiert werden.

Protokoll 1: Viabilitätsfärbung mit Propidiumiodid (PI)

Materialien:

- Zellsuspension in Puffer (z.B. PBS oder FACS-Puffer)
- Propidiumiodid-Stammlösung (z.B. 1 mg/mL in Wasser)
- RNase A (optional, zur Sicherstellung reiner DNA-Färbung)
- Durchflusszytometer

Durchführung:

- Zellernte und Waschen: Zentrifugieren Sie die Zellen und resuspendieren Sie das Zellpellet in 1 mL eiskaltem PBS. Passen Sie die Zellkonzentration auf ca. 1×10^6 Zellen/mL an.
- (Optional) RNase-Behandlung: Fügen Sie RNase A zu einer Endkonzentration von 50-100 µg/mL hinzu und inkubieren Sie für 30 Minuten bei 37°C, um eine RNA-Färbung zu verhindern.
- PI-Färbung: Geben Sie die PI-Stammlösung direkt zur Zellsuspension. Eine Endkonzentration von 0,5-1 µg/mL ist in der Regel ausreichend.[6]
- Inkubation: Mischen Sie die Suspension vorsichtig und inkubieren Sie sie für 5-10 Minuten bei Raumtemperatur im Dunkeln.[6] Eine Inkubation auf Eis kann ebenfalls durchgeführt werden, um den Zellstoffwechsel zu verlangsamen.
- Analyse: Analysieren Sie die Proben umgehend mittels Durchflusszytometrie.[6] PI wird typischerweise mit einem 488 nm oder 561 nm Laser angeregt und die Emission in einem Kanal für orange-rote Fluoreszenz (z.B. 610/20 nm Bandpassfilter) detektiert. Lebende

Zellen erscheinen als PI-negative Population, während tote Zellen eine hohe PI-Fluoreszenz aufweisen.

Protokoll 2: Viabilitätsfärbung mit ToTo-3 Iodid

Materialien:

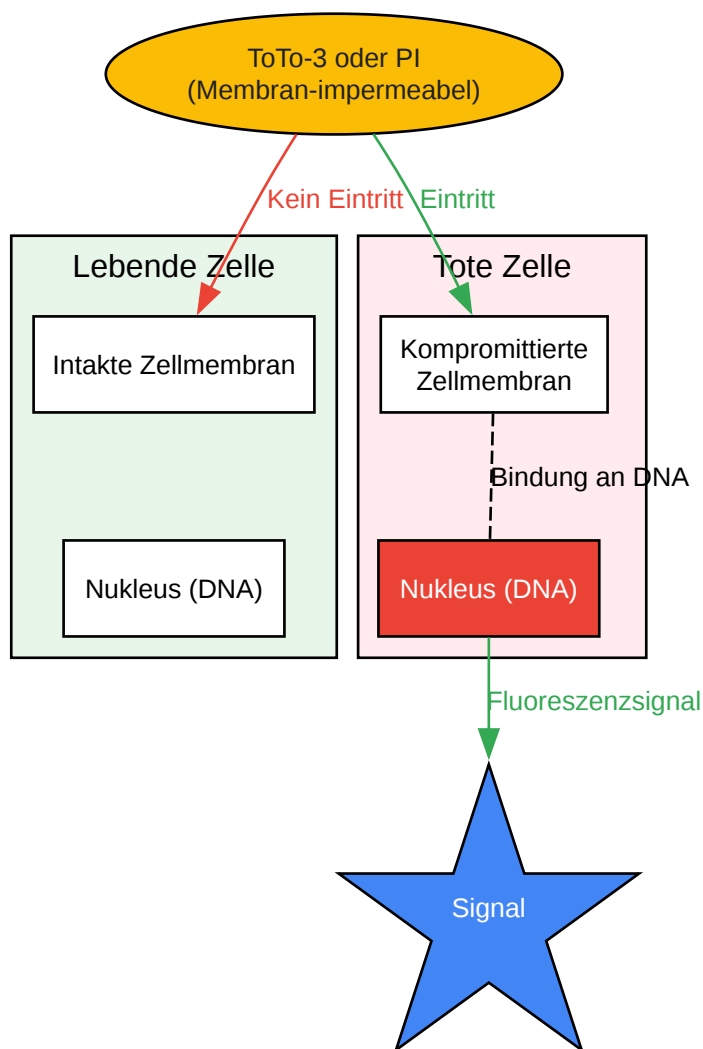
- Zellsuspension in Puffer (z.B. PBS)
- **ToTo-3** Iodid Stammlösung (z.B. 1 mM in DMSO)
- Durchflusszytometer mit einem roten Laser (z.B. 633 nm oder 640 nm)

Durchführung:

- Zellernte und Waschen: Bereiten Sie die Zellen wie in Protokoll 1, Schritt 1, beschrieben vor.
- Verdünnung des Farbstoffs: Verdünnen Sie die **ToTo-3**-Stammlösung in PBS oder dem verwendeten Puffer. Eine Endkonzentration im Bereich von 0,5-1 μ M wird empfohlen.
Hinweis: Da **ToTo-3** in DMSO gelöst ist, stellen Sie sicher, dass die Endkonzentration von DMSO in der Zellsuspension unbedenklich ist (typischerweise < 0,1%).
- **ToTo-3**-Färbung: Geben Sie den verdünnten **ToTo-3**-Farbstoff zur Zellsuspension und mischen Sie vorsichtig.
- Inkubation: Inkubieren Sie die Zellen für 15-30 Minuten bei Raumtemperatur oder 37°C im Dunkeln. Die optimale Inkubationszeit kann je nach Zelltyp variieren.
- Analyse: Analysieren Sie die Proben mittels Durchflusszytometrie unter Verwendung eines roten Lasers (z.B. 633 nm) zur Anregung. Detektieren Sie die fernrote Emission mit einem geeigneten Filter (z.B. 660/20 nm Bandpassfilter).

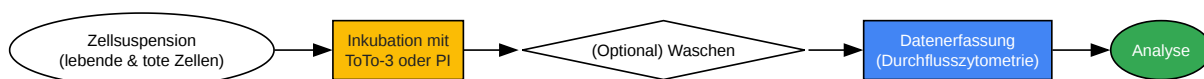
Visualisierungen

Die folgenden Diagramme illustrieren den grundlegenden Mechanismus der Viabilitätsfärbung und den allgemeinen experimentellen Arbeitsablauf.



[Click to download full resolution via product page](#)

Abbildung 1: Mechanismus der Viabilitätsfärbung.



[Click to download full resolution via product page](#)

Abbildung 2: Allgemeiner Arbeitsablauf der Viabilitätsanalyse.

Zusammenfassung und Empfehlungen

Die Wahl zwischen **ToTo-3** und Propidiumiodid hängt stark vom experimentellen Kontext ab.

Propidiumiodid bleibt eine ausgezeichnete, kostengünstige und zuverlässige Wahl für einfache Viabilitätsanalysen, bei denen keine spektrale Überlappung mit anderen Fluorophoren zu erwarten ist. Es ist ideal für Routinetests und wenn ein Durchflusszytometer mit Standardkonfiguration (z.B. blauer Laser) verwendet wird.

ToTo-3 ist die überlegene Alternative für komplexe, mehrfarbige Experimente.[6] Seine fernrote Emission (angeregt durch einen roten Laser) vermeidet die spektrale Überlappung mit häufig genutzten Fluorophoren im grünen und gelben Bereich (z.B. FITC, GFP, PE, RFP).[6] Dies eliminiert die Notwendigkeit einer aufwändigen Fluoreszenzkomensation und verbessert die Datenqualität. Darüber hinaus ist die Anregung im langwelligen Bereich vorteilhaft, da sie die zelluläre Autofluoreszenz, die oft im blauen und grünen Spektrum auftritt, deutlich reduziert.[1] Die hohe Affinität und das daraus resultierende starke Signal machen **ToTo-3** besonders wertvoll für Proben mit geringer Zellzahl oder wenn höchste Sensitivität gefordert ist.[6] Eine Studie fand zudem, dass das verwandte TO-PRO-3 eine spezifischere Kernfärbung ohne zytoplasmatisches Hintergrundsignal im Vergleich zu PI zeigte.[7]

Zusammenfassend lässt sich sagen, dass Forscher, die Multiparameter-Analysen durchführen oder Probleme mit Autofluoreszenz haben, erheblich von der Verwendung von **ToTo-3** profitieren werden. Für grundlegende Viabilitätsprüfungen bleibt PI ein bewährtes und valides Werkzeug.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. unsw.edu.au [unsw.edu.au]
- 2. TO-PRO-3 iodide: a novel HeNe laser-excitable DNA stain as an alternative for propidium iodide in multiparameter flow cytometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The fluorescent dyes TO-PRO-3 and TOTO-3 iodide allow detection of microbial cells in soil samples without interference from background fluorescence - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. biotium.com [biotium.com]
- 6. Invitrogen Dimeric Cyanine Nucleic Acid Stains TOTO-3 Iodide | Buy Online | Invitrogen™ | Fisher Scientific [fishersci.co.uk]
- 7. TO-PRO-3 is an optimal fluorescent dye for nuclear counterstaining in dual-colour FISH on paraffin sections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Viability and Cytotoxicity Assay Reagents—Section 15.2 | Thermo Fisher Scientific - US [thermofisher.com]
- To cite this document: BenchChem. [Vergleichende Analyse von ToTo-3 und Propidiumiodid zur Beurteilung der Zellviabilität]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557328#comparative-analysis-of-toto-3-and-propidium-iodide-for-viability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com